

Personal protective equipment for handling 3-(azetidin-3-yloxy)-N,N-diethylaniline

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Compound of Interest

3-(azetidin-3-yloxy)-N,Ndiethylaniline

Cat. No.:

B1394667

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Essential Safety and Handling Guide: 3- (azetidin-3-yloxy)-N,N-diethylaniline

Disclaimer: No specific safety data sheet (SDS) is currently available for **3-(azetidin-3-yloxy)-N,N-diethylaniline**. The following guidance is based on the known hazards of structurally similar compounds, namely aniline and N,N-diethylaniline, and is intended to provide essential safety and logistical information for laboratory professionals. It is crucial to handle this compound with extreme caution and to perform a thorough risk assessment before commencing any work.

Hazard Identification and Classification

Based on analogous compounds, **3-(azetidin-3-yloxy)-N,N-diethylaniline** is anticipated to be toxic if swallowed, in contact with skin, or if inhaled.[1][2][3] It may cause damage to organs through prolonged or repeated exposure.[1][3] Aniline, a related compound, is classified as a suspected human carcinogen and mutagen.[4]

GHS Hazard Classification (Anticipated):

- Acute Toxicity, Oral (Category 3)
- Acute Toxicity, Dermal (Category 3)



- Acute Toxicity, Inhalation (Category 3)
- Specific Target Organ Toxicity Repeated Exposure (Category 2)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Suspected of causing genetic defects
- Suspected of causing cancer
- Toxic to aquatic life with long-lasting effects[1][2][3]

Exposure Limits for Structurally Similar Compounds

The following table summarizes occupational exposure limits for aniline. These should be used as a conservative reference for handling **3-(azetidin-3-yloxy)-N,N-diethylaniline**.

Parameter	Value	Organization
Permissible Exposure Limit (PEL) - TWA	5 ppm (19 mg/m³)	OSHA[4]
Threshold Limit Value (TLV) -	2 ppm (7.6 mg/m³)	ACGIH[4]

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent exposure.



Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles and a face shield.[4]
Skin Protection	Chemical-resistant gloves (Nitrile gloves may be suitable for short-term use, but always check manufacturer compatibility).[4] A full-length lab coat, long pants, and closed-toe shoes are required.[4]
Respiratory Protection	All work must be conducted in a certified chemical fume hood or a glove box.[4][5] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6][7]

Safe Handling and Storage

Operational Plan:

- Training: All personnel must be trained on the potential hazards and safe handling procedures before working with this compound.[4]
- Location: All handling of **3-(azetidin-3-yloxy)-N,N-diethylaniline** must occur in a designated area within a certified chemical fume hood or glove box.[4][5]
- Ventilation: Ensure adequate ventilation to minimize vapor concentrations.[8]
- Ignition Sources: Keep away from heat, sparks, and open flames as related compounds are combustible.[9][10]
- Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling.[1][6]

Storage Plan:

 Container: Store in a tightly closed, light-resistant container in a cool, dry, and well-ventilated area.[4][11]



- Compatibility: Store away from strong oxidizing agents, acids, and sources of ignition.[4][11]
- Security: Store in a locked cabinet or a restricted-access area.[1][11]

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area in case of a significant spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand or vermiculite.[4] Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the area and contact the institution's environmental health and safety (EHS) department immediately.[4]

First Aid Measures:



Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[2][4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2][4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2][9]

Disposal Plan

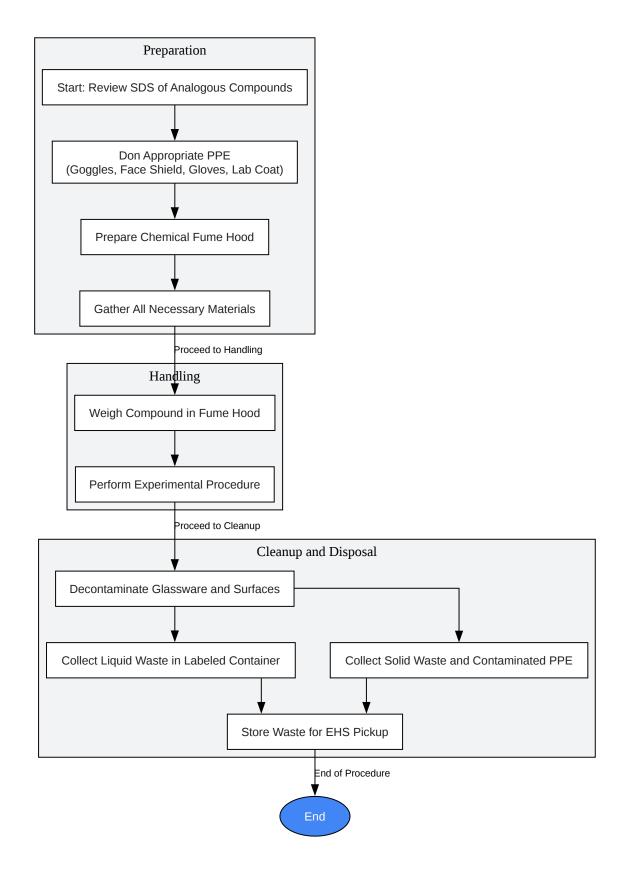
All waste containing **3-(azetidin-3-yloxy)-N,N-diethylaniline** must be treated as hazardous waste.

- Waste Collection: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated, sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with the full chemical name and a description
 of the waste.
- Disposal: Dispose of the hazardous waste through your institution's EHS department in accordance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.[1][11]

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **3-(azetidin-3-yloxy)-N,N-diethylaniline**.





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Caption: Workflow for Safe Handling of **3-(azetidin-3-yloxy)-N,N-diethylaniline**.



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References

- 1. lobachemie.com [lobachemie.com]
- 2. fr.cpachem.com [fr.cpachem.com]
- 3. lobachemie.com [lobachemie.com]
- 4. ipo.rutgers.edu [ipo.rutgers.edu]
- 5. scribd.com [scribd.com]
- 6. nj.gov [nj.gov]
- 7. CDC NIOSH Pocket Guide to Chemical Hazards Aniline (and homologs) [cdc.gov]
- 8. bloomtechz.com [bloomtechz.com]
- 9. fishersci.com [fishersci.com]
- 10. N,N-DIETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. Registration Dossier ECHA [echa.europa.eu]
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